

# Technical Guidance: Molecular Weight of 4-(Benzyloxy)-1-bromo-2-chlorobenzene

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## Compound of Interest

Compound Name: 4-(Benzyloxy)-1-bromo-2-chlorobenzene

Cat. No.: B1344131

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## Introduction

This document provides a comprehensive analysis of the molecular weight of the chemical compound **4-(Benzyloxy)-1-bromo-2-chlorobenzene**. The determination of an accurate molecular weight is fundamental in chemical synthesis, quantitative analysis, and drug development for ensuring stoichiometric precision and characterizing novel compounds. This guide outlines the theoretical calculation based on standard atomic weights and briefly discusses experimental verification methods.

## Compound Identification

- Systematic Name: **4-(Benzyloxy)-1-bromo-2-chlorobenzene**
- Molecular Formula:  $C_{13}H_{10}BrClO$
- CAS Number: 729590-57-2

The molecular structure consists of a benzene ring substituted with a bromine atom at position 1, a chlorine atom at position 2, and a benzyloxy group at position 4.

## Theoretical Molecular Weight Calculation

The molecular weight (MW) is derived from the molecular formula by summing the atomic weights of the constituent atoms. The standard atomic weights are provided by the

International Union of Pure and Applied Chemistry (IUPAC).

The calculation is based on the count of each element in the molecular formula and its corresponding standard atomic weight.

Element	Symbol	Atomic Count	Standard Atomic Weight ( g/mol )	Total Mass Contribution ( g/mol )
Carbon	C	13	12.011	156.143
Hydrogen	H	10	1.008	10.080
Bromine	Br	1	79.904[1][2]	79.904
Chlorine	Cl	1	35.45[3][4]	35.450
Oxygen	O	1	15.999[5][6]	15.999
Total	297.576			

Based on the summation of the atomic weights, the molecular weight of **4-(Benzyloxy)-1-bromo-2-chlorobenzene** is 297.58 g/mol . This value is consistent with commercially available product information for this compound[7].

## Methodologies and Protocols

The theoretical molecular weight is determined using the following standardized procedure:

- **Determine the Molecular Formula:** The chemical structure of **4-(Benzyloxy)-1-bromo-2-chlorobenzene** was analyzed to establish its molecular formula as  $C_{13}H_{10}BrClO$ .
- **Identify Constituent Elements:** The elements present are Carbon (C), Hydrogen (H), Bromine (Br), Chlorine (Cl), and Oxygen (O).
- **Obtain Standard Atomic Weights:** The most recent standard atomic weights as published by IUPAC are utilized. For example, the atomic weight for carbon is approximately 12.011 u[8], for hydrogen is 1.008 u[9][10], for oxygen is 15.999 u[11][12], for bromine is 79.904 u[1][2], and for chlorine is approximately 35.45 u[13][14][15].

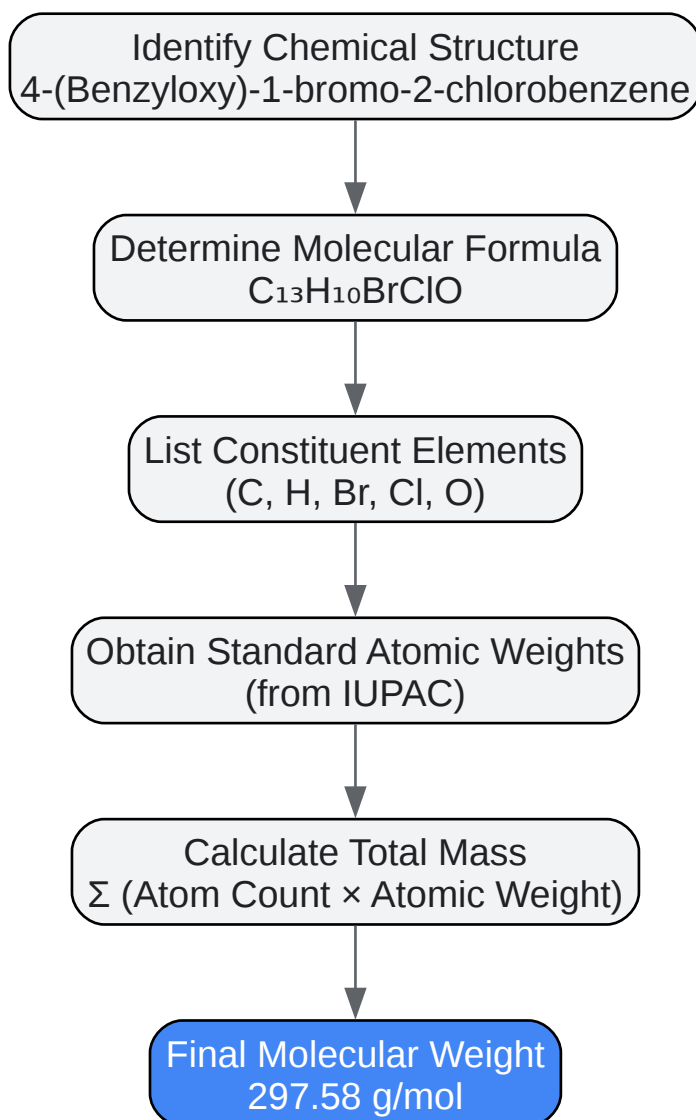
- **Calculate Total Mass:** The number of atoms of each element is multiplied by its atomic weight. The sum of these products yields the final molecular weight of the compound.

While the theoretical calculation provides a precise value, experimental verification is crucial in a research setting.

- **Mass Spectrometry (MS):** This is the primary technique for experimentally determining the molecular weight of a compound. High-resolution mass spectrometry (HRMS) can provide a highly accurate mass measurement, which can be used to confirm the elemental composition and, therefore, the molecular formula. The instrument measures the mass-to-charge ratio ( $m/z$ ) of the ionized molecule, from which the molecular mass can be determined.

## Logical Workflow for Calculation

The following diagram illustrates the logical steps involved in the calculation of the molecular weight.



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Caption: Workflow for Molecular Weight Calculation.

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